Introduction: A Core Building Block in Fluoropolymer Chemistry

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Compound of Interest	
Compound Name:	*1,6-Divinylperfluorohexane*
CAS No.:	*1800-91-5*
Cat. No.:	*B167291*

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1,6-Divinylperfluorohexane (CAS No. 1800-91-5), with the chemical name 3,3,4,4,5,5,6,6,7,7,8,8-dodecafluorodeca-1,9-diene, is a specialized fluorinated monomer critical to the synthesis of advanced functional polymers.[1][2] Its unique molecular structure consists of a rigid, inert perfluorohexane backbone terminated at both ends by reactive vinyl groups.[3] This bifunctionality is the cornerstone of its utility, allowing it to act as both a fundamental monomer for creating fluorinated polymers and a cross-linking agent for producing robust fluoroelastomers.[3]

The high fluorine content imparts hallmark properties of fluorochemicals, including exceptional chemical inertness, thermal stability, low surface energy, and hydrophobicity.[3][4] These characteristics make polymers derived from **1,6-divinylperfluorohexane** highly sought after for applications demanding high performance in harsh environments, from advanced battery technology to high-performance seals and specialty coatings.[3][4] This guide provides a comprehensive overview of its properties, synthesis, reactivity, and key applications for researchers and industry professionals.

Physicochemical Properties

The physical and chemical characteristics of **1,6-divinylperfluorohexane** are a direct result of its heavily fluorinated structure. The strong carbon-fluorine bonds contribute to its stability and density, while the terminal vinyl groups define its reactivity.

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Property	Value	Source(s)
Molecular Formula	$C_{10}H_6F_{12}$	[1][3]
Molecular Weight	354.14 g/mol	[1][3][5]
Appearance	Colorless to pale yellow, clear liquid	[4][5]
Density	1.506 g/mL (at 20°C)	[1][3][5]
Boiling Point	84°C	[1][3][6]
Melting Point	-34.8°C	[5]
Flash Point	68°C	[3][6][7]
Refractive Index	1.506	[1]
Water Solubility	1.61 mg/L (at 20°C); generally considered insoluble	[1][4][6]
Solubility	Soluble in ethanol and acetone	[6]
Vapor Pressure	2.05 mmHg (at 25°C)	[1][8]
CAS Number	1800-91-5	[4][5]

Synthesis of 1,6-Divinylperfluorohexane

The primary industrial synthesis route for **1,6-divinylperfluorohexane** involves a two-step process starting from commercially available α,ω-diiodoperfluoroalkanes, specifically 1,6-diiodoperfluorohexane. The process first involves the addition of ethylene across the carbon-iodine bonds, followed by a dehydroiodination reaction to form the terminal vinyl groups.[1][8]

The choice of a strong base in a suitable solvent is critical for the dehydroiodination step. Ethanolic potassium hydroxide is commonly used because it effectively removes a proton and an iodide ion to create the double bond, with reaction conditions optimized to maximize yield and minimize side reactions.[8]

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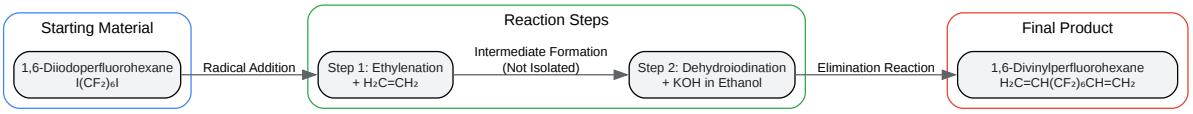

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Caption: Synthesis pathway for **1,6-divinylperfluorohexane**.

Experimental Protocol: Dehydroiodination

This protocol describes the synthesis of **1,6-divinylperfluorohexane** from its diiodinated precursor via base-mediated elimination.

Materials:

- 3,3,4,4,5,5,6,6,7,7,8,8-Dodecafluoro-1,10-diiododecane
- Potassium Hydroxide (KOH)
- Ethanol (anhydrous)
- Inert atmosphere (Nitrogen or Argon)
- Standard reflux glassware, heating mantle, and magnetic stirrer

Procedure:

- Set up a round-bottom flask equipped with a reflux condenser and a magnetic stir bar under an inert atmosphere.
- Dissolve the starting material, 3,3,4,4,5,5,6,6,7,7,8,8-Dodecafluoro-1,10-diiododecane, in anhydrous ethanol within the flask.
- In a separate vessel, prepare a solution of potassium hydroxide in ethanol.

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- Slowly add the ethanolic KOH solution to the stirred solution of the diiodide precursor at room temperature.
- Heat the reaction mixture to reflux (approximately 70°C) and maintain for 5 hours.[8]
- Monitor the reaction progress using an appropriate technique (e.g., GC-MS or ^{19}F NMR) to confirm the disappearance of the starting material.
- Upon completion, cool the mixture to room temperature.
- Perform an aqueous workup to remove the potassium iodide salt and excess KOH.
- Extract the organic phase with a suitable solvent (e.g., diethyl ether).
- Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$), filter, and remove the solvent under reduced pressure.
- Purify the crude product via vacuum distillation to yield pure **1,6-divinylperfluorohexane**. A typical yield for this step is approximately 75%.[8]

Chemical Reactivity and Polymerization

The reactivity of **1,6-divinylperfluorohexane** is dominated by its two terminal vinyl groups. These sites are susceptible to various addition reactions, making the molecule an excellent monomer and cross-linker.[3]

- Polymer Synthesis: As a monomer, it can undergo polymerization to produce fluorinated polymers with exceptional chemical resistance and low surface energy.[3]
- Cross-Linking: Its most significant application is as a cross-linking agent. It can be incorporated into a polymer backbone and then used to create chemical bonds between adjacent polymer chains. This process transforms a collection of individual polymer chains into a single, three-dimensional network, dramatically enhancing the material's mechanical strength, thermal stability, and chemical resistance. This is particularly valuable in the production of high-performance perfluoroelastomers (FFKM).[3]
- Other Reactions: The vinyl groups can also participate in other chemical transformations, such as hydrosilylation (the addition of Si-H bonds) and oxidation under specific conditions.

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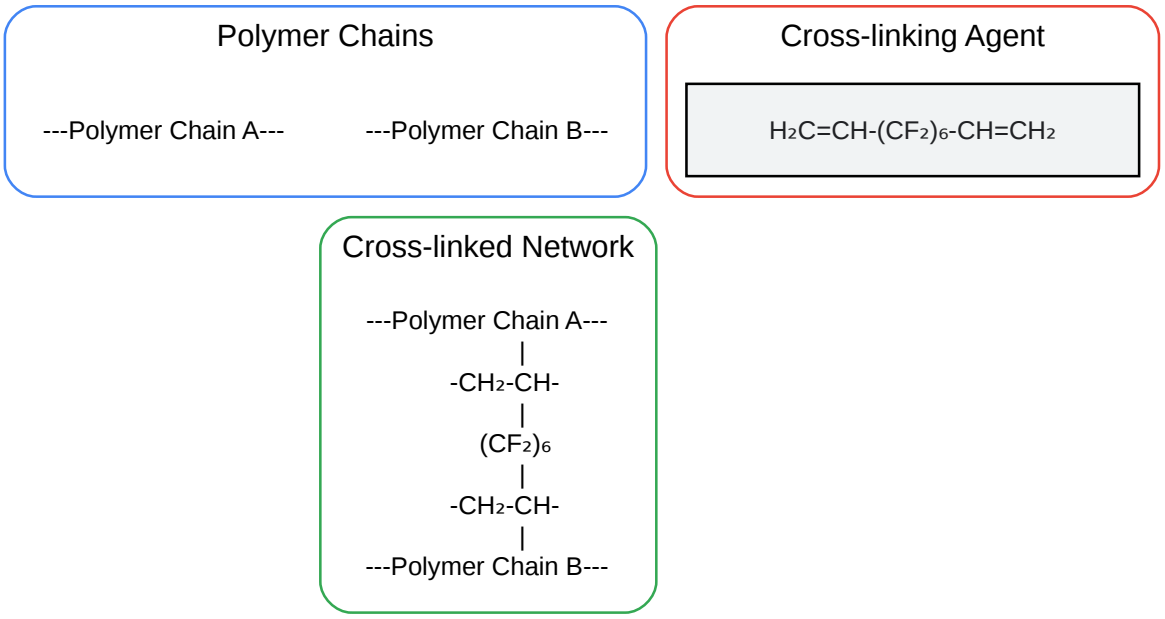
[3]



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Caption: Cross-linking of polymer chains via **1,6-divinylperfluorohexane**.

Key Applications in Advanced Materials

The unique properties of **1,6-divinylperfluorohexane** make it indispensable in several high-technology sectors.

- Perfluoroelastomers (FFKM): It serves as a crucial cross-linking agent for creating high-performance seals, gaskets, and O-rings.[3] These materials are used in demanding environments such as aerospace, chemical processing, and semiconductor manufacturing, where resistance to extreme temperatures and aggressive chemicals is paramount.

- Lithium-Sulfur (Li-S) Batteries: In energy storage, it is used to form cross-linked polymer layers within Li-S battery cathodes.[3] This network helps to immobilize lithium polysulfides, mitigating the "shuttle effect" that degrades battery performance and cycle life.

- Specialty Coatings and Polymers: As a monomer, it is used to produce specialty polymers and coatings that require extreme durability, low surface energy (non-stick properties), and

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hydrophobicity.[4]

- Dielectric Fluids: Its high chemical stability and electrical resistance make it a candidate for use as a dielectric fluid in the electronics industry.[4]

Safety and Handling

1,6-Divinylperfluorohexane is classified as a combustible liquid and can cause irritation to the eyes, skin, and respiratory system.[2][6]

- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated area or fume hood. Wear appropriate PPE, including chemical goggles, neoprene or nitrile rubber gloves, and a lab coat.[2]
- Storage: Store in a cool, dry place away from heat, sparks, and open flames.[2] Keep containers tightly sealed under an inert atmosphere.
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, alcohols, and anhydrous bases like organometallics (e.g., butyl lithium).[2]
- Fire Fighting: Use water spray, foam, carbon dioxide, or dry chemical extinguishers.[2] Exposure to open flame may produce irritating fumes of hydrogen fluoride.[2]
- Disposal: Dispose of contents and container in accordance with local, state, and federal regulations at a licensed waste disposal facility.[2]

Conclusion and Future Outlook

1,6-Divinylperfluorohexane is a high-value, bifunctional monomer whose importance is growing with the demand for advanced materials. Its ability to impart extreme stability and durability through polymerization and cross-linking ensures its continued role in critical applications. Future research is likely to focus on expanding its use in new areas, such as advanced biomedical materials, where its biocompatibility and inertness are highly advantageous, and in developing more efficient and sustainable synthesis routes.[3] As industries push the boundaries of material performance, the unique properties offered by this fluorinated building block will remain essential.

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